

An In-depth Technical Guide to the Chemical Properties of Methacryloxymethyltrimethylsilane

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Compound of Interest

Compound Name: Methacryloxymethyltrimethylsilane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **Methacryloxymethyltrimethylsilane** (CAS No. 18269-97-1). It is intended for researchers and professionals in materials science and chemical synthesis. The document details the compound's structural characteristics, reactivity, and established applications, presenting quantitative data in accessible formats and outlining general experimental protocols for its characterization.

Core Chemical and Physical Properties

Methacryloxymethyltrimethylsilane is an organosilicon compound that features both a reactive methacrylate group and a stable trimethylsilyl group.^[1] This bifunctional nature makes it a valuable monomer and coupling agent in polymer chemistry and materials science.^[1] It typically appears as a colorless to pale yellow liquid.^[1]

Table 1: General and Physical Properties of **Methacryloxymethyltrimethylsilane**

Property	Value
CAS Number	18269-97-1[1][2]
Molecular Formula	C ₈ H ₁₆ O ₂ Si[1][2]
Molecular Weight	172.3 g/mol [2]
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	98 °C[2]
Density	0.883 g/mL[2]
Refractive Index	1.4282[2]

| Flash Point | 45 °C[2] |

Table 2: Chemical Identifiers and Safety Information

Identifier/Parameter	Details
Synonyms	(Trimethylsilyl)methyl 2-Methylprop-2-Enoate, TRIMETHYLSILYLMETHYL METHACRYLATE[1][2][3]
InChI	InChI=1/C8H16O2Si/c1-7(2)8(9)10-6-11(3,4)5/h1,6H2,2-5H3[1]
SMILES	C=C(C)C(=O)OC--INVALID-LINK--(C)C[1]
Storage	Sealed in dry, 2-8°C[2]
Hydrolytic Sensitivity	3: Reacts with aqueous base[2]

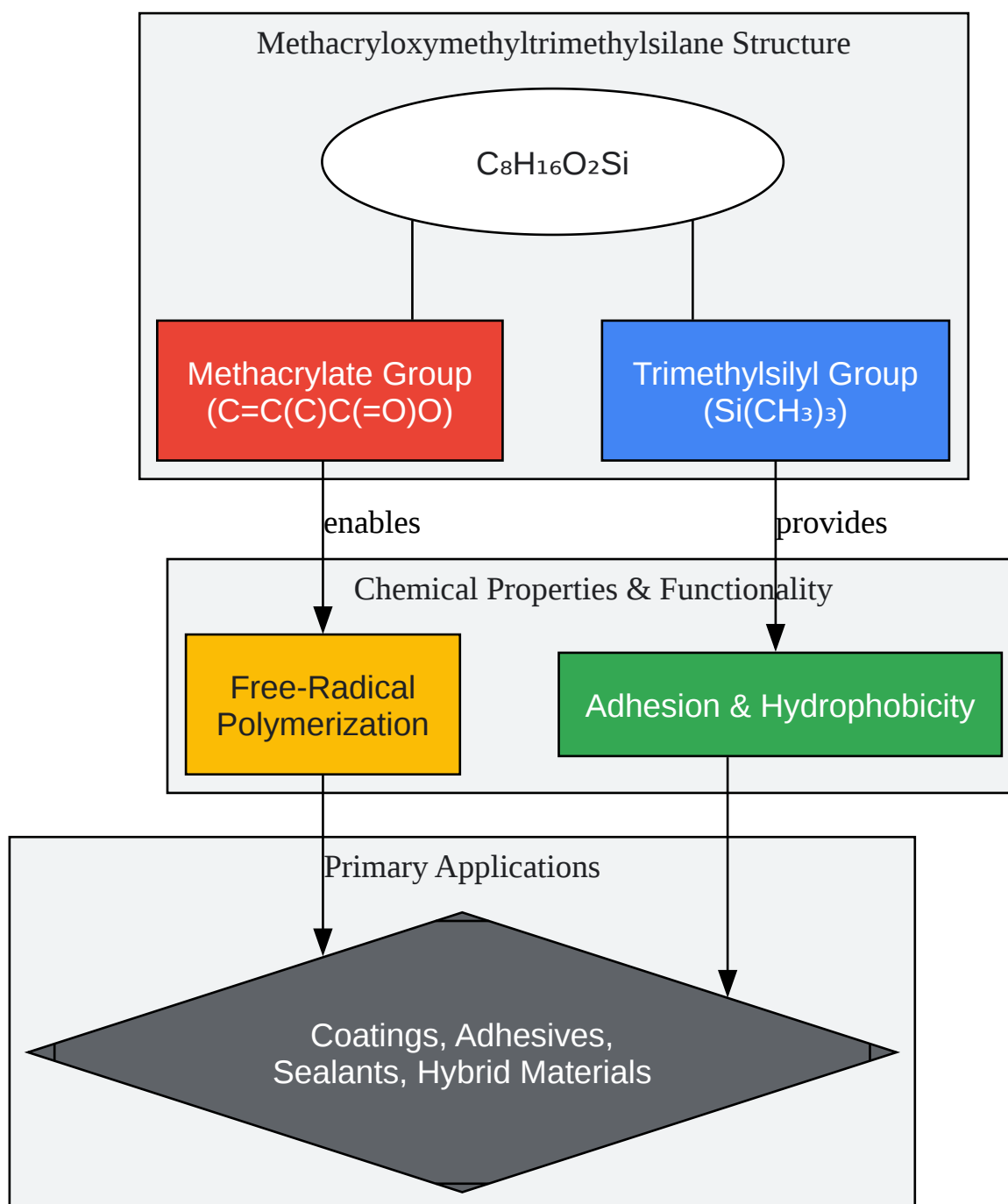
| Hazard Statements | H226 (Flammable liquid and vapour), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[2] |

Structure, Reactivity, and Applications

The unique properties of **Methacryloxymethyltrimethylsilane** arise from its two distinct functional moieties: the methacrylate group and the trimethylsilyl group.

- **Methacrylate Group:** This functional group is highly reactive and capable of undergoing free-radical polymerization.^[1] This allows the molecule to be incorporated into a wide range of polymer chains, forming the backbone of new materials.
- **Trimethylsilyl Group:** The silane component of the molecule imparts several desirable characteristics. It can improve adhesion to various inorganic and organic substrates, enhance hydrophobicity (water repellency), and act as a potential site for cross-linking within polymer matrices, thereby increasing the durability and stability of the final material.^[1]

This dual functionality makes it a key component in the formulation of advanced coatings, adhesives, and sealants, where it enhances durability and resistance to environmental factors.^[1] It is also employed in the synthesis of novel hybrid organic-inorganic composite materials, improving their mechanical and thermal properties.^[1]



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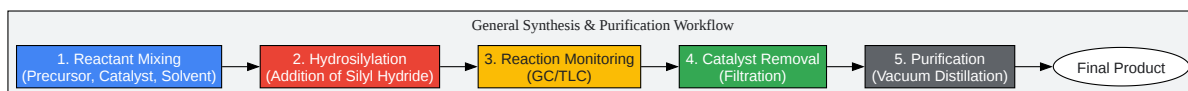
Structure-Function-Application Relationship of the Compound.

Experimental Protocols & Characterization

While specific, detailed experimental protocols for **methacryloxymethyltrimethylsilane** are proprietary to manufacturers, this section outlines the standard methodologies used for the synthesis and characterization of similar organosilane compounds.

The synthesis of related silane esters often involves the hydrosilylation of an unsaturated ester with a silyl hydride, typically in the presence of a platinum catalyst. A generalized workflow for producing a compound like **methacryloxymethyltrimethylsilane** would involve:

- **Reaction Setup:** Charging a reactor with an appropriate solvent, an allyl or propargyl methacrylate precursor, and a platinum catalyst.
- **Hydrosilylation:** The controlled addition of a trimethylsilyl hydride source to the reaction mixture. The reaction is typically monitored for completion using techniques like Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- **Workup and Purification:** Once the reaction is complete, the catalyst is typically filtered or removed. The crude product is then purified, often through vacuum distillation, to remove unreacted starting materials and byproducts, yielding the final high-purity product.



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Generalized Experimental Workflow.

To confirm the identity and purity of **methacryloxymethyltrimethylsilane**, a suite of spectroscopic techniques is employed.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **Purpose:** NMR is the primary tool for elucidating the precise molecular structure.

- Methodology: A small, pure sample is dissolved in a deuterated solvent (e.g., CDCl_3) containing a reference standard like tetramethylsilane (TMS).[4][5] ^1H NMR spectra would be acquired to identify the chemical shifts and splitting patterns of the different proton environments (e.g., the vinyl protons of the methacrylate group, the methyl protons, and the protons on the methylene bridge). ^{13}C NMR would confirm the number of unique carbon environments, and ^{29}Si NMR could be used to analyze the silicon environment.[6] The integration of the proton signals provides a quantitative ratio of the protons in different parts of the molecule.[7]
- Fourier-Transform Infrared (FT-IR) Spectroscopy:
 - Purpose: FT-IR is used to identify the presence of key functional groups.[8]
 - Methodology: A drop of the liquid sample is placed on an ATR (Attenuated Total Reflectance) crystal, or between two salt plates, and an infrared spectrum is recorded. For **methacryloxymethyltrimethylsilane**, characteristic absorption bands would be expected for the C=O stretch of the ester (around $1700\text{--}1720\text{ cm}^{-1}$), the C=C stretch of the alkene (around 1630 cm^{-1}), and various Si-C and C-H stretching and bending vibrations.[9][10]
- Mass Spectrometry (MS):
 - Purpose: MS is used to determine the molecular weight and can provide information about the molecule's fragmentation pattern, further confirming its structure.[11]
 - Methodology: The sample is introduced into the mass spectrometer, where it is ionized. [11] The resulting molecular ion's mass-to-charge ratio (m/z) is measured, which should correspond to the molecular weight of the compound (172.3).[2] The fragmentation pattern can reveal the loss of characteristic fragments, such as a methyl group (loss of 15 amu) or the trimethylsilyl group.[12]

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